

Application Notes and Protocols: Preparation of Solvent Yellow 98 Stock Solutions

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Compound of Interest

Compound Name: Solvent Yellow 98

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Introduction

Solvent Yellow 98, also known as Fluorescent Yellow 3G, is a fluorescent dye with the chemical formula $C_{36}H_{45}NO_2S$.^{[1][2]} It is characterized by its high heat resistance and light fastness.^{[3][4]} This dye is practically insoluble in water but exhibits solubility in various organic solvents, making it suitable for a range of applications including the coloring of plastics, fluorescent inks, and textiles.^{[5][6][7][8]} In a laboratory setting, the preparation of accurate and stable stock solutions is the first critical step for reproducible experimental results.

This document provides a detailed protocol for the preparation of **Solvent Yellow 98** stock solutions, including necessary materials, safety precautions, and step-by-step instructions.

Physicochemical Properties and Safety Data

A summary of the key properties of **Solvent Yellow 98** is essential for the safe and effective preparation of stock solutions.

Property	Value	Reference
CAS Number	12671-74-8	[1] [2] [5] [6]
Molecular Formula	C ₃₆ H ₄₅ NO ₂ S	[1] [2]
Molecular Weight	555.81 g/mol	[1] [2]
Appearance	Yellow-orange powder	[5] [8]
Melting Point	115-267 °C (range from different sources)	[5] [6]
Solubility in Water	Insoluble	[2] [5] [8]
Solubility in Organic Solvents (at 20°C)	See Table 2 below	
Storage	Store at 10°C - 25°C in a well-closed container	[1]

Table 1: Physicochemical Properties of **Solvent Yellow 98**

Solvent	Solubility (g/L at 20°C)
Dichloromethane	186.3
Methylbenzene (Toluene)	53.9
Acetone	2.2
Butyl Acetate	1.6
Ethyl Alcohol (Ethanol)	1.1

Table 2: Solubility of **Solvent Yellow 98** in Common Organic Solvents.[\[3\]](#)[\[6\]](#) Note: Solubility can vary between different sources and batches of the dye. It is recommended to perform a small-scale solubility test if a high concentration is required.

Safety Precautions

Handle **Solvent Yellow 98** in a well-ventilated area, preferably in a chemical fume hood.^[9] Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.^[9] Avoid inhalation of dust and contact with skin and eyes.^{[1][9][10]} In case of accidental contact, follow the first-aid measures outlined in the safety data sheet (SDS).^{[9][11]}

Experimental Protocol: Preparation of a 10 mM Stock Solution in Dichloromethane

This protocol describes the preparation of a 10 mM stock solution of **Solvent Yellow 98** in dichloromethane, a solvent in which it has high solubility. The principles of this protocol can be adapted for other solvents and concentrations.

Materials and Equipment

- **Solvent Yellow 98** powder (purity $\geq 99\%$)
- Dichloromethane (ACS grade or higher)
- Analytical balance
- Volumetric flask (e.g., 10 mL or 25 mL)
- Spatula
- Weighing paper or boat
- Glass funnel
- Pipettes
- Vortex mixer or sonicator
- Amber glass storage vials with screw caps

Step-by-Step Procedure

- Calculate the required mass of **Solvent Yellow 98**:

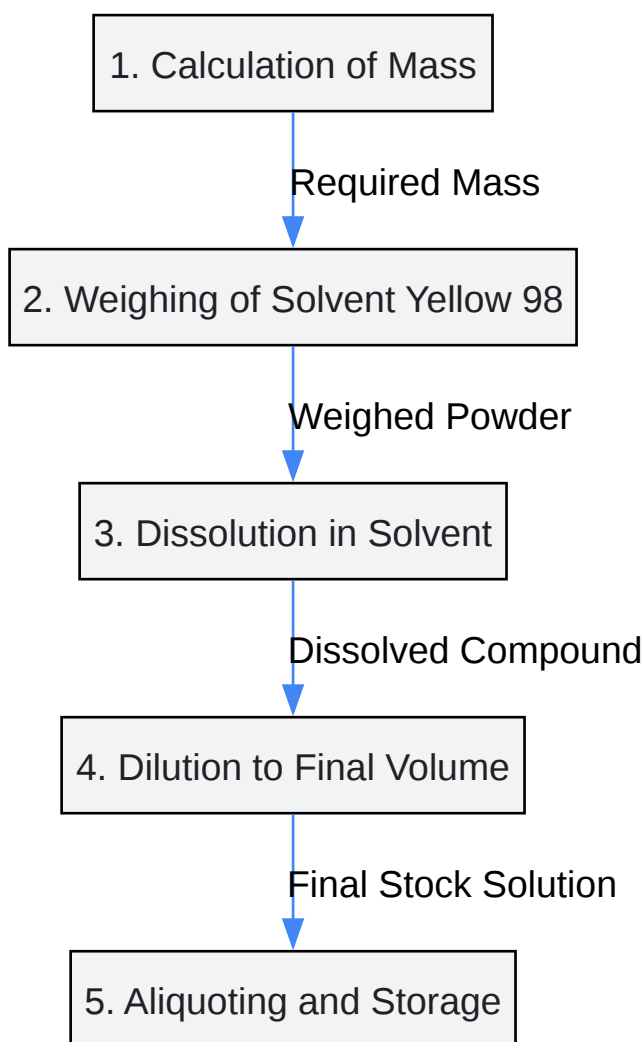
- To prepare a 10 mM stock solution, the required mass can be calculated using the following formula:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- For 10 mL (0.010 L) of a 10 mM (0.010 mol/L) solution:
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 555.81 \text{ g/mol} = 0.0055581 \text{ g} = 5.56 \text{ mg}$
- Weigh the **Solvent Yellow 98**:
 - Tare the analytical balance with a piece of weighing paper or a weighing boat.
 - Carefully weigh out the calculated mass (e.g., 5.56 mg) of **Solvent Yellow 98** powder using a spatula.
- Dissolve the **Solvent Yellow 98**:
 - Place a glass funnel into the neck of a 10 mL volumetric flask.
 - Carefully transfer the weighed powder into the volumetric flask.
 - Add a small amount of dichloromethane (approximately 5-7 mL) to the flask.
 - Gently swirl the flask to dissolve the powder. A vortex mixer or sonicator can be used to aid dissolution.
- Bring to Final Volume:
 - Once the powder is completely dissolved, carefully add dichloromethane to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage:
 - Transfer the prepared stock solution into a clean, labeled amber glass vial to protect it from light.

- The label should include the name of the compound, concentration, solvent, date of preparation, and the preparer's initials.
- Store the stock solution at 10°C - 25°C as recommended.^[1]

Workflow and Signaling Pathway Diagrams

The following diagram illustrates the workflow for the preparation of the **Solvent Yellow 98** stock solution.

Workflow for Solvent Yellow 98 Stock Solution Preparation



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Caption: Workflow for the preparation of **Solvent Yellow 98** stock solution.

Conclusion

This application note provides a comprehensive protocol for the preparation of **Solvent Yellow 98** stock solutions for research purposes. Adherence to this protocol, including the safety precautions, will ensure the preparation of accurate and stable solutions, which are fundamental for reliable experimental outcomes. Researchers should always consult the specific safety data sheet for the **Solvent Yellow 98** they are using and handle the compound with appropriate care.

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